

# Environmental Fate and Biodegradability of 2-Methyl-1-pentanol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methyl-1-pentanol

Cat. No.: B047364

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## Introduction

**2-Methyl-1-pentanol** (CAS No. 105-30-6) is a branched primary alcohol used as a solvent and an intermediate in the synthesis of various organic compounds.<sup>[1][2][3]</sup> Understanding its environmental fate and biodegradability is crucial for assessing its environmental risk and ensuring its safe use and disposal. This guide provides a comprehensive overview of the current scientific knowledge on the environmental distribution, degradation, and ecotoxicity of **2-Methyl-1-pentanol**.

## Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physicochemical properties. These properties determine its partitioning between different environmental compartments such as air, water, soil, and biota. A summary of the key physicochemical properties of **2-Methyl-1-pentanol** is presented in Table 1.

Table 1: Physicochemical Properties of **2-Methyl-1-pentanol**

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O	[2]
Molecular Weight	102.17 g/mol	[2][4]
Appearance	Colorless liquid	[2]
Boiling Point	148 °C	[2][4]
Vapor Pressure	1.92 mm Hg at 25 °C	[5]
Water Solubility	6000 mg/L at 25 °C	[5]
Octanol-Water Partition Coefficient (log Kow)	1.8 (Estimated)	[2][6]
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	37 (Estimated)	[5]
Henry's Law Constant	4.3 x 10 <sup>-5</sup> atm-cu m/mole (Estimated)	[5]
Density	0.824 - 0.8263 g/cm <sup>3</sup> at 20 °C	[2][3][4]

## Environmental Fate

The following sections describe the expected distribution and persistence of **2-Methyl-1-pentanol** in the environment.

### Atmospheric Fate

With a vapor pressure of 1.92 mm Hg at 25 °C, **2-Methyl-1-pentanol** is expected to exist predominantly in the vapor phase if released into the atmosphere.[5] In the atmosphere, it is susceptible to degradation by photochemically produced hydroxyl radicals.[5] The estimated atmospheric half-life for this reaction is approximately 1.3 days, suggesting that it will be moderately persistent in the air.[5]

### Terrestrial Fate

If released to soil, **2-Methyl-1-pentanol** is expected to have very high mobility based on an estimated Koc value of 37.[5] This low Koc value indicates a weak adsorption to soil organic

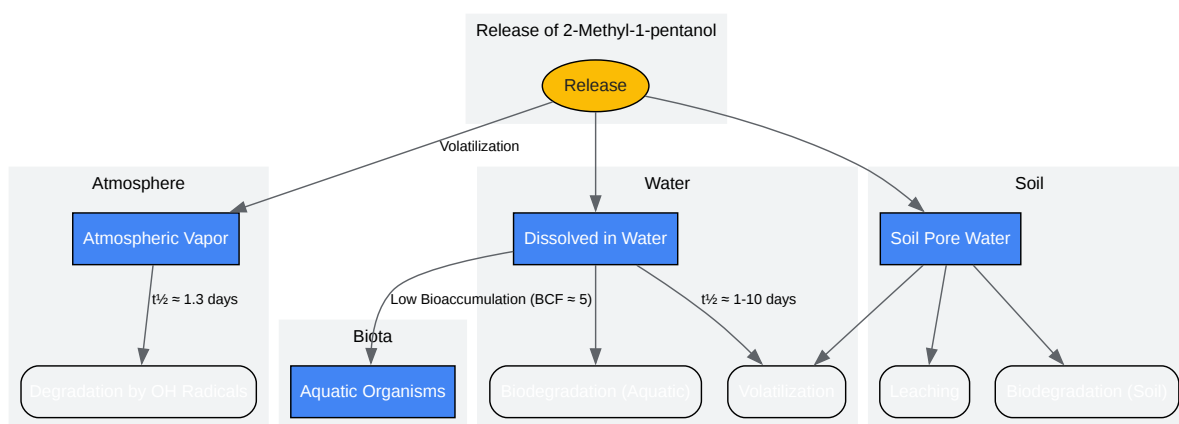
matter, suggesting a potential for leaching into groundwater.[5]

## Aquatic Fate

When released into water, **2-Methyl-1-pentanol** is not expected to adsorb significantly to suspended solids and sediment, given its low estimated Koc value.[5] Volatilization from water surfaces is predicted to be a significant removal process, with estimated half-lives of 1 day for a model river and 10 days for a model lake.[5]

## Bioaccumulation

An estimated Bioconcentration Factor (BCF) of 5 suggests that **2-Methyl-1-pentanol** has a low potential for bioaccumulation in aquatic organisms.[5] This low BCF value is consistent with its moderate water solubility and estimated log Kow.



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Environmental Fate of **2-Methyl-1-pentanol**.

## Biodegradability

Biodegradation is a key process for the removal of organic chemicals from the environment.

## Ready Biodegradability

Limited data suggests that **2-Methyl-1-pentanol** may be readily biodegradable. In a study using a domestic sewage inoculum, the biochemical oxygen demand (BOD) reached 18%,

55%, and 62% of the theoretical oxygen demand (ThOD) after 2, 5, and 20 days, respectively. [5] While this suggests a potential for ready biodegradability, further testing according to standardized guidelines such as the OECD 301 series is recommended for a definitive conclusion.

## Proposed Biodegradation Pathway

A specific biodegradation pathway for **2-Methyl-1-pentanol** has not been extensively documented in the literature. However, based on the known metabolic pathways for other branched-chain primary alcohols, a plausible degradation route can be proposed. The initial step is likely the oxidation of the primary alcohol group to an aldehyde, followed by further oxidation to a carboxylic acid. This is then expected to undergo  $\beta$ -oxidation and subsequent metabolism via central metabolic pathways like the Krebs cycle.



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Proposed Biodegradation Pathway.

## Abiotic Degradation

### Hydrolysis

As an aliphatic alcohol, **2-Methyl-1-pentanol** is not expected to undergo significant hydrolysis under typical environmental pH conditions (pH 4-9). [7] Primary alcohols are generally resistant to abiotic hydrolysis in the absence of strong acids or bases and high temperatures.

### Photolysis

Direct photolysis of **2-Methyl-1-pentanol** in aqueous environments is not expected to be a significant degradation process, as simple aliphatic alcohols do not absorb light in the environmentally relevant UV spectrum (>290 nm). [8][9][10] Indirect photolysis, mediated by reactive species such as hydroxyl radicals present in sunlit surface waters, may contribute to its degradation, but specific data for **2-Methyl-1-pentanol** are not available.

## Ecotoxicity

Ecotoxicity data are essential for assessing the potential risk of a chemical to aquatic and terrestrial organisms. A summary of available acute ecotoxicity data for **2-Methyl-1-pentanol** is provided in Table 2.

Table 2: Acute Ecotoxicity of **2-Methyl-1-pentanol**

Organism	Test Type	Endpoint	Value (mg/L)	Reference(s)
Fish				
Pimephales promelas (Fathead minnow)	96-hour LC50	Lethality	349	[11]
Invertebrates				
Daphnia magna (Water flea)	48-hour EC50	Immobilization	65	[11]
Algae				
Pseudokirchnerie lla subcapitata (Green algae)	72-hour ErC50	Growth Rate Inhibition	2.8	[11]
Pseudokirchnerie lla subcapitata (Green algae)	72-hour NOEC	Growth Rate Inhibition	1	[11]

The available data indicate that **2-Methyl-1-pentanol** is harmful to aquatic organisms, with the most sensitive species being the green algae *Pseudokirchneriella subcapitata*.

## Experimental Protocols

### Ready Biodegradability - OECD 301F (Manometric Respirometry Test)

This protocol provides a detailed methodology for assessing the ready biodegradability of **2-Methyl-1-pentanol** based on the OECD 301F guideline.[12][13][14][15]

Objective: To determine the degree of biodegradation of **2-Methyl-1-pentanol** by aerobic microorganisms by measuring oxygen consumption.

Principle: A known volume of mineral medium containing a known concentration of the test substance as the sole source of organic carbon is inoculated with a mixed population of aerobic microorganisms. The consumption of oxygen is measured in a closed respirometer over a 28-day period. The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD).

Materials:

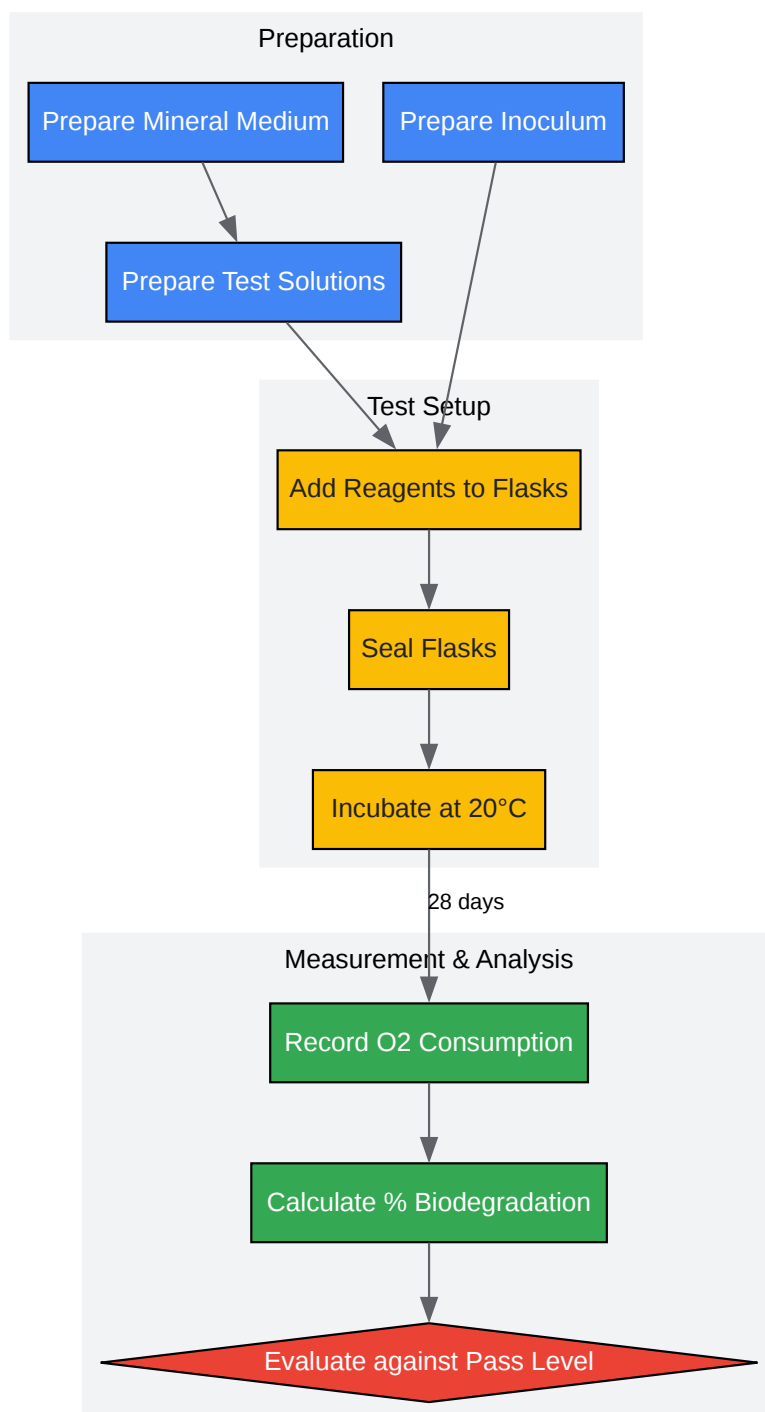
- Test Substance: **2-Methyl-1-pentanol**
- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Mineral Medium: Prepared according to OECD 301 guidelines.
- Reference Substance: Sodium benzoate (readily biodegradable).
- Toxicity Control: Test substance + Reference substance.
- Blank Control: Inoculum + Mineral medium.
- Respirometer: Manometric respirometer system (e.g., OxiTop®).
- CO<sub>2</sub> Absorbent: Potassium hydroxide solution.

Procedure:

- Preparation of Test Solutions:
  - Prepare a stock solution of **2-Methyl-1-pentanol** in the mineral medium.
  - The final concentration in the test vessels should be sufficient to yield a ThOD of at least 50-100 mg/L.
- Inoculum Preparation:

- Collect a fresh sample of activated sludge.
- Wash and resuspend the sludge in the mineral medium to a desired concentration (e.g., 30 mg/L suspended solids).
- Test Setup:
  - Add the appropriate volumes of mineral medium, inoculum, and test/reference substance to the respirometer flasks.
  - Add the CO<sub>2</sub> absorbent to the designated compartment in each flask.
  - Seal the flasks and place them in the respirometer at a constant temperature ( $20 \pm 1$  °C) in the dark.
- Measurement:
  - Continuously stir the contents of the flasks.
  - Record the oxygen consumption at regular intervals for 28 days.
- Data Analysis:
  - Calculate the percentage of biodegradation for each test and control flask.
  - The biodegradation percentage is calculated as: % Biodegradation = (O<sub>2</sub> consumed by test substance - O<sub>2</sub> consumed by blank) / ThOD \* 100
- Validity Criteria:
  - The biodegradation of the reference substance should reach the pass level ( $\geq 60\%$ ) within 14 days.
  - The oxygen consumption in the blank should not be excessive.
  - The difference in replicate values should be within an acceptable range.

Pass Level for Ready Biodegradability:  $\geq 60\%$  of ThOD within a 10-day window during the 28-day test period.<sup>[6][12]</sup>



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OECD 301F Experimental Workflow.

## Conclusion



**2-Methyl-1-pentanol** is a chemical with high mobility in soil and a moderate persistence in the atmosphere. It has a low potential for bioaccumulation. While limited data suggests it may be readily biodegradable, further standardized testing is recommended. The available ecotoxicity data indicate that it is harmful to aquatic organisms, particularly algae. This technical guide provides a summary of the current knowledge to aid in the environmental risk assessment and responsible management of **2-Methyl-1-pentanol**.

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- To cite this document: BenchChem. [Environmental Fate and Biodegradability of 2-Methyl-1-pentanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047364#environmental-fate-and-biodegradability-of-2-methyl-1-pentanol]

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